Selecting the right solvent for (+/-)-Strigol stock solutions

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Compound of Interest

Compound Name:	*(+/-)-Strigol*
CAS No.:	*51820-11-2*
Cat. No.:	*B013464*

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Technical Support Center: (+/-)-Strigol Stock Solutions

This technical support center provides guidance for researchers, scientists, and drug development professionals on the selection of appropriate solvents for preparing **(+/-)-Strigol** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for dissolving **(+/-)-Strigol**?

A1: For preparing stock solutions, dry, inert organic solvents are recommended. Acetone is a preferred solvent due to its ability to dissolve strigolactones effectively while promoting stability. [1] Dimethyl sulfoxide (DMSO) and acetonitrile are also suitable options. For bioassays, stock solutions are often prepared in acetone or DMSO and then diluted into the aqueous experimental medium.

Q2: Can I use water to dissolve **(+/-)-Strigol**?

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A2: It is not recommended to dissolve **(+/-)-Strigol** directly in water for stock solutions. Strigolactones are generally unstable in aqueous solutions, particularly at neutral to alkaline pH, due to hydrolysis.[2] While **(+/-)-Strigol** has a low water solubility of approximately 0.15 g/L, aqueous solutions should be prepared fresh and used within a short timeframe, ideally within 24 hours.[2]

Q3: Is methanol a suitable solvent for **(+/-)-Strigol**?

A3: No, methanol is not a recommended solvent for strigolactone stock solutions. Studies have shown that strigolactones can be unstable in methanol, leading to degradation of the molecule.[1]

Q4: What is the recommended concentration for a **(+/-)-Strigol** stock solution?

A4: While specific quantitative solubility data for **(+/-)-Strigol** in organic solvents is not readily available, concentrations of 1 mM in acetone have been successfully used for the synthetic strigolactone analog GR24.[3] For bioassays, stock solutions of strigolactone analogs have been prepared in acetone at concentrations as high as 10-2 M.[4] The optimal concentration for your stock solution will depend on the requirements of your specific experiment.

Q5: How should I store my **(+/-)-Strigol** stock solution?

A5: To ensure stability, store your **(+/-)-Strigol** stock solution at -20°C in a tightly sealed, light-protected container. Non-canonical strigolactones, in particular, can be unstable and may decompose if the solvent evaporates.[5]

Troubleshooting Guide

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Issue	Possible Cause	Recommendation
(+/-)-Strigol will not dissolve completely.	The concentration may be too high for the chosen solvent.	Try gently warming the solution or sonicating for a short period. If the compound still does not dissolve, consider preparing a more dilute stock solution.
The solvent may not be of sufficient purity or may contain water.	Use high-purity, anhydrous solvents.	
Precipitate forms when adding the stock solution to an aqueous medium.	The final concentration of the organic solvent in the aqueous medium is too high, causing the (+/-)-Strigol to precipitate.	Ensure the final concentration of the organic solvent (e.g., DMSO) in your experimental setup does not exceed a level that affects your assay (typically ≤0.1%). Prepare intermediate dilutions in the organic solvent if necessary before adding to the aqueous medium.
The aqueous medium has a pH that promotes insolubility or degradation.	Check the pH of your aqueous medium. Strigolactones are less stable at neutral to alkaline pH.[2]	
Inconsistent experimental results.	The stock solution may have degraded over time.	Prepare fresh stock solutions regularly and store them properly at -20°C, protected from light. Avoid repeated freeze-thaw cycles.
The solvent itself is affecting the biological system.	Always include a solvent control in your experiments to account for any effects of the solvent on your results.	

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Quantitative Data Summary

The following table summarizes the available solubility data for **(+/-)-Strigol**.

Solvent	Solubility	Notes
Water	~0.15 g/L	Not recommended for stock solutions due to instability.
Acetone	≥ 10 mM	Based on protocols for the analogous compound GR24. [3][4]
DMSO	Soluble	A common solvent for preparing stock solutions of organic molecules for biological assays.
Acetonitrile	Soluble	Recommended as a dry, inert solvent.
Methanol	Not Recommended	Potential for degradation of strigolactones.[1]

Experimental Protocols

Protocol for Preparing a 1 mM (+/-)-Strigol Stock Solution in Acetone

Materials:

- **(+/-)-Strigol** (Molecular Weight: 346.37 g/mol)
- Anhydrous acetone
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile filter tips

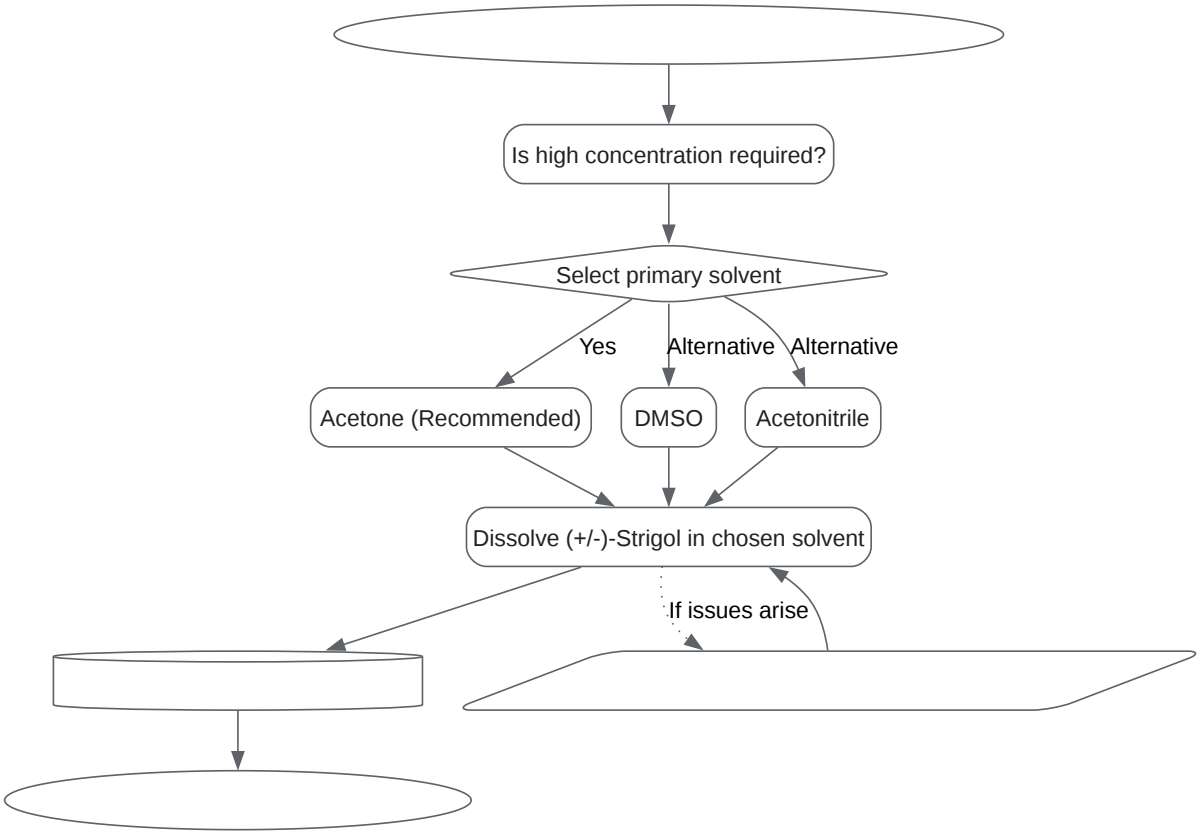
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Procedure:

- Calculate the required mass of **(+/-)-Strigol**.
  - For 1 mL of a 1 mM stock solution, you will need: 1 mmol/L * 0.001 L * 346.37 g/mol = 0.00034637 g = 0.346 mg
- Weigh the **(+/-)-Strigol**.
  - Accurately weigh out the calculated amount of **(+/-)-Strigol** using an analytical balance in a suitable weighing container.
- Dissolve in acetone.
  - Transfer the weighed **(+/-)-Strigol** to a clean microcentrifuge tube or amber glass vial.
  - Add the desired volume of anhydrous acetone (e.g., 1 mL for a 1 mM solution).
- Ensure complete dissolution.
  - Vortex the solution until the **(+/-)-Strigol** is completely dissolved. Gentle warming or brief sonication can be used if necessary.
- Storage.
  - Store the stock solution in a tightly sealed container at -20°C, protected from light.

Visualizations

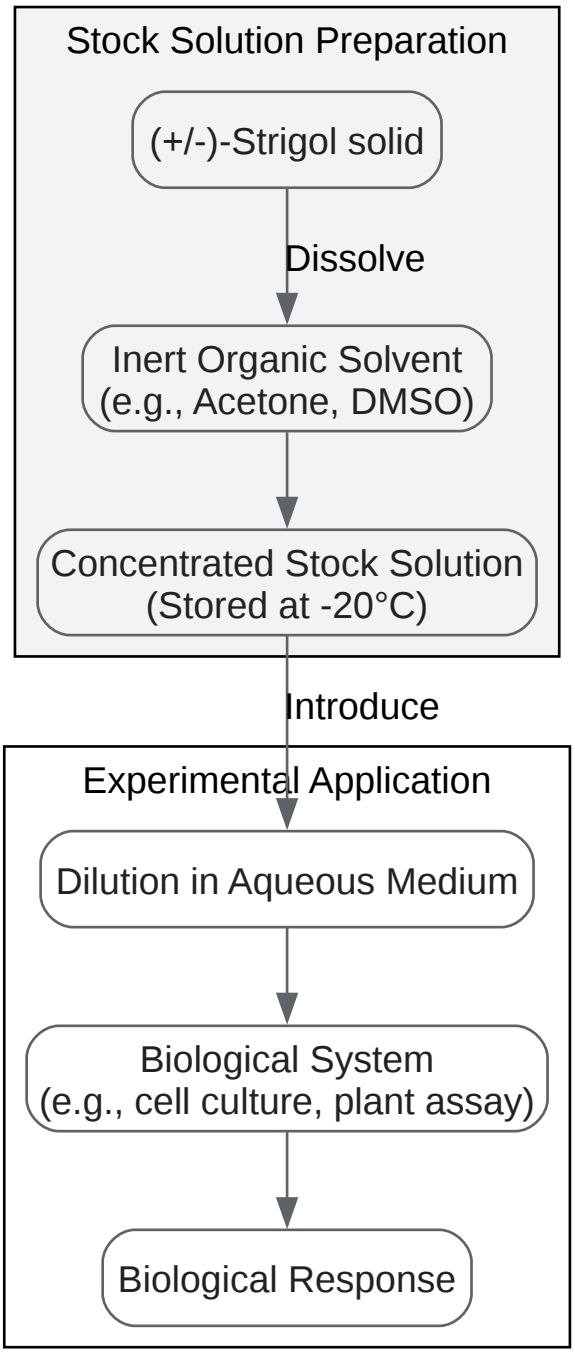
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Caption: Workflow for selecting a solvent for **(+/-)-Strigol** stock solutions.

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Caption: Logical flow from stock solution preparation to experimental application.

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- To cite this document: BenchChem. [Selecting the right solvent for (+/-)-Strigol stock solutions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013464/docs#selecting-the-right-solvent-for-strigol-stock-solutions]

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